

Initial screening and fungicidal spectrum of

Dimethomorph

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An In-depth Technical Guide to the Initial Screening and Fungicidal Spectrum of **Dimethomorph**

Introduction

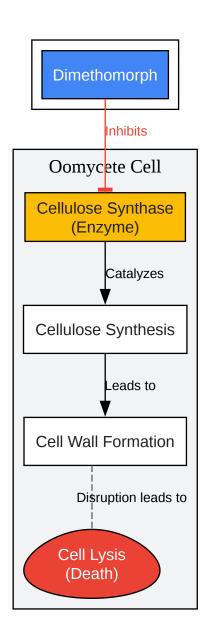
Dimethomorph, a cinnamic acid derivative, is a systemic and locally systemic fungicide specifically targeting the Oomycete class of fungal-like pathogens.[1][2][3] It is a member of the Carboxylic Acid Amides (CAA) group of fungicides and operates through a unique mode of action, providing both protective and curative activity against some of the most destructive plant diseases.[1][4] When applied, **Dimethomorph** can penetrate the leaf surface and is translocated within the plant tissue, offering protection to both treated and newly developing leaves.[2][5][6] The active substance is a mixture of (E)- and (Z)-isomers, with the (Z)-isomer being the intrinsically active form.[7][8] However, due to the rapid interconversion of these isomers in the presence of light, this distinction has little practical impact on its field efficacy.[7]

Mechanism of Action

The primary mode of action for **Dimethomorph** is the disruption of fungal cell wall biosynthesis.[1][2][3][4] It specifically inhibits the enzyme cellulose synthase, which is crucial for the formation of cell walls in Oomycetes.[1][4] This targeted inhibition prevents the development of the cell wall, leading to the lysis of fungal hyphae and sporangia, ultimately causing the death of the pathogen.[1][5] This mechanism is highly specific to Oomycetes, which utilize cellulose as a primary component of their cell walls, unlike true fungi.



Dimethomorph is particularly effective during the sporangium and oospore formation stages of the pathogen's life cycle.[6]



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Diagram 1: **Dimethomorph**'s Mode of Action.

Fungicidal Spectrum

Dimethomorph exhibits a highly specific, though potent, fungicidal spectrum primarily targeting Oomycete pathogens. It is widely effective against species within the Peronosporaceae family (downy mildews) and Phytophthora spp.[7] It is notably ineffective against Pythium spp.[7] Its



systemic and protective qualities make it valuable for managing diseases in a variety of highvalue crops.

Target Diseases and Crops

| Target Disease | Pathogen | Example Crops |
|------------------|----------------------------|------------------------|
| Late Blight | Phytophthora infestans | Potatoes, Tomatoes |
| Downy Mildew | Plasmopara viticola | Grapes |
| Downy Mildew | Pseudoperonospora cubensis | Cucumbers, Melons |
| Blight / Rot | Phytophthora spp. | Peppers, Litchis |
| Black Leg | Phytophthora spp. | Cruciferous Vegetables |
| Source:[5][6][7] | | |

Quantitative In Vitro Efficacy

The efficacy of **Dimethomorph** is often quantified by its half-maximal effective concentration (EC50), which represents the concentration of the fungicide required to inhibit 50% of the mycelial growth of a pathogen in vitro.

| Fungal Species | EC50 (μg/mL) |
|---------------------------|--------------|
| Phytophthora citrophthora | 0.14 |
| Phytophthora parasitica | 0.38 |
| Phytophthora capsici | <0.1 |
| Phytophthora infestans | 0.16 - 0.3 |
| Source:[9] | |

Experimental Protocols for Screening

The initial screening of **Dimethomorph**, like other fungicides, involves a tiered approach, beginning with in vitro assays to determine intrinsic activity, followed by in vivo experiments to assess performance under more realistic conditions.



In Vitro Mycelial Growth Inhibition Assay

This protocol determines the direct inhibitory effect of **Dimethomorph** on the growth of a target Oomycete pathogen.

1. Pathogen Culture:

- Actively growing cultures of the target pathogen (e.g., Phytophthora infestans) are maintained on a suitable solid medium, such as V8 agar or rye agar.
- Cultures are incubated at an optimal temperature (e.g., 25°C) in the dark until the colony margins are actively expanding.[10]
- 2. Preparation of Fungicide-Amended Media:
- A stock solution of **Dimethomorph** (analytical grade, >98% purity) is prepared in a suitable solvent like dimethyl sulfoxide (DMSO).[11]
- The stock solution is serially diluted to create a range of working concentrations.
- These dilutions are then added to the molten V8 agar (cooled to ~45-50°C) to achieve the
 desired final concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL). A control plate containing only
 the solvent (DMSO) at the highest used concentration is also prepared.
- The amended agar is poured into sterile 90 mm Petri dishes.[10]

3. Inoculation and Incubation:

- Using a 6 mm cork borer, mycelial plugs are cut from the margin of an actively growing pathogen culture.[10]
- One plug is placed, mycelium-side down, in the center of each fungicide-amended and control Petri dish.[10]
- Plates are incubated at 25°C in the dark for a period of 5-8 days, or until the mycelial growth
 in the control plates has reached a significant portion of the plate diameter.[10]

4. Data Collection and Analysis:

- The diameter of the fungal colony is measured in two orthogonal directions for each plate. [10]
- The percentage of growth inhibition is calculated relative to the solvent control.
- The EC50 value is determined by performing a probit or logistic regression analysis of the inhibition percentages against the logarithm of the fungicide concentrations.



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B[label="Prepare Dimethomorph\nStock & Serial Dilutions"]; C
[label="Create Fungicide-Amended\nAgar Plates (Varying Conc.)"]; D
[label="Inoculate Plate Centers\nwith Mycelial Plugs"]; E
[label="Incubate in Dark\n(e.g., 25°C for 5-8 days)"]; F
[label="Measure Colony Diameters"]; G [label="Calculate Percent Inhibition\nvs. Control"]; H [label="Determine EC50 Value\n(Regression Analysis)", shape=ellipse, style="filled", fillcolor="#34A853", fontcolor="#FFFFFF"];
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Diagram 2: Workflow for In Vitro Fungicide Screening.

In Vivo Protective Activity Assay (Whole Plant)

This protocol assesses the ability of **Dimethomorph** to protect a host plant from infection when applied before pathogen exposure.

- 1. Plant Propagation:
- Host plants (e.g., tomato or potato seedlings, variety susceptible to late blight) are grown under controlled greenhouse conditions to a uniform growth stage (e.g., 4-6 true leaves).
- 2. Fungicide Application:
- **Dimethomorph** is formulated as a suspension concentrate (SC) or wettable powder (WP).
- The formulation is diluted in water to achieve a range of application rates (e.g., 50, 100, 200 g a.i./ha). A control group is sprayed with water only.
- The fungicide solutions are applied to the plant foliage as a fine spray until runoff, ensuring complete coverage.[3]
- Plants are allowed to dry completely.
- 3. Pathogen Inoculation:
- A sporangial suspension of P. infestans is prepared from fresh cultures and adjusted to a specific concentration (e.g., 1 x 10⁵ sporangia/mL) in sterile distilled water.



- 24-48 hours after the fungicide application, the plants are inoculated by spraying the sporangial suspension onto the foliage.
- 4. Incubation and Disease Development:
- Inoculated plants are placed in a high-humidity chamber (>95% RH) at an optimal temperature (e.g., 18-20°C) for 24 hours to facilitate infection.
- Plants are then moved back to standard greenhouse conditions.
- 5. Disease Assessment:
- Approximately 7-10 days after inoculation, disease severity is assessed. This is typically
 done by visually estimating the percentage of leaf area covered by late blight lesions for
 each plant.
- The efficacy of the treatment is calculated as the percentage of disease control relative to the untreated, inoculated control group.

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A[label="Grow Host Plants\n(e.g., Tomato) to\nUniform Stage"];
B[label="Apply Dimethomorph\nFoliar Spray at\nVarious Rates"]; C
[label="Allow Plants to Dry\n(24-48h)"]; D [label="Prepare
Pathogen\nSpore Suspension\n(e.g., P. infestans)"]; E
[label="Inoculate Plants\nwith Spore Suspension"]; F [label="Incubate in High\nHumidity Chamber"]; G [label="Move to Greenhouse\nfor Disease Development"]; H [label="Assess Disease Severity\n(% Leaf Area Infected)\n7-10 Days Post-Inoculation"]; I[label="Calculate % Disease Control\nvs. Untreated Control", shape=ellipse, style="filled", fillcolor="#34A853", fontcolor="#FFFFFF"];
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A -> B; B -> C; D -> E; C -> E; E -> F; F -> G; G -> H; H -> I; }
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Diagram 3: Workflow for In Vivo Protective Assay.

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